

Safety, handling, and toxicology information for 3-(3-Nitrophenyl)-3-oxopropanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Nitrophenyl)-3-oxopropanenitrile

Cat. No.: B1313947

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An in-depth technical guide on the safety, handling, and toxicology of **3-(3-Nitrophenyl)-3-oxopropanenitrile** for researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

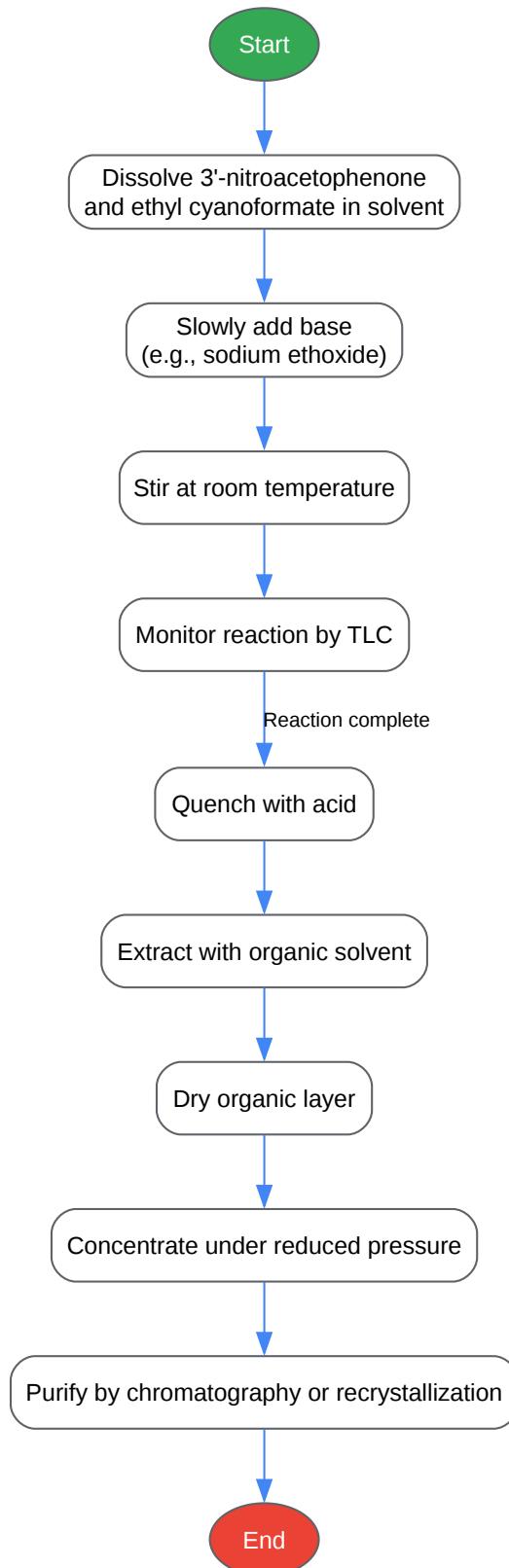
Chemical Identification

Property	Value
Chemical Name	3-(3-Nitrophenyl)-3-oxopropanenitrile
Synonyms	3-Nitrobenzoylacetetonitrile
CAS Number	21667-64-1
Molecular Formula	C ₉ H ₆ N ₂ O ₃
Molecular Weight	190.16 g/mol
Chemical Structure	```

O=C(C#N)c1ccccc(c1)

Caption: Synthesis of **3-(3-Nitrophenyl)-3-oxopropanenitrile**.

Experimental Workflow:

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Caption: General experimental workflow for synthesis.

Reactivity and Stability

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents, strong bases.[1]
- Hazardous Decomposition Products: Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen cyanide.
- Hazardous Reactions: Aromatic nitro compounds may react explosively with bases like sodium hydroxide.[1]

First-Aid Measures

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

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References

- 1. NITROPHENOLS | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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